

# Fenpyroximate Application Techniques for Greenhouse Research: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Fenpyroximate*

Cat. No.: *B127894*

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## Introduction

**Fenpyroximate** is a potent acaricide and insecticide widely utilized in greenhouse production systems for the management of various mite species and the suppression of whiteflies.<sup>[1]</sup> As a mitochondrial complex I electron transport inhibitor (METI), it offers a distinct mode of action (IRAC Group 21A) crucial for insecticide resistance management (IRM) programs.<sup>[2][3]</sup> This document provides detailed application notes and protocols for the effective use of **fenpyroximate** in a greenhouse research setting, with a focus on data-driven methodologies and experimental design.

## Data Presentation

### Efficacy of Fenpyroximate (5% SC) Against Two-Spotted Spider Mite (*Tetranychus urticae*)

The following tables summarize the efficacy of **Fenpyroximate** (formulated as a 5% Suspension Concentrate) against the two-spotted spider mite on various greenhouse crops.

Crop	Application Rate	Pest Stage	Observation Time	Efficacy (% Mortality)	Reference
Cucumber	1.0 ml/L	Adult	14 days	79.20	[4]
Cucumber	Not Specified	Adult	4 days	100	[5]
Rose	Not Specified	All motile stages	10 days	68.58 (reduction over control)	

Note: Efficacy can vary based on environmental conditions, pest pressure, and the specific formulation used.

## Application Rates for Fenpyroximate 5SC in Greenhouses

Recommended application rates for the control of mites and suppression of whiteflies on various greenhouse-grown crops.[6][7]

Crop	Target Pest(s)	Rate per 100 Gallons	Rate per Acre	Maximum Applications per Crop Cycle	Minimum Interval Between Applications (days)
<b>Vegetables</b>					
Cucumber	Spider mites, Whitefly (suppression)	16.0 - 32.0 fl oz	1.0 - 2.0 pints	2	14
Tomato	Mites, Potato Psyllid, Whitefly	16.0 - 32.0 fl oz	1.0 - 2.0 pints	2	14
Pepper	Mites, Potato Psyllid, Whitefly	16.0 - 32.0 fl oz	1.0 - 2.0 pints	2	14
<b>Ornamentals</b>					
Trees, Vines, Shrubs, Foliage, and Flowering Plants	Spider mites, Broad mites, Cyclamen mites, Rust mites	16.0 - 24.0 fl oz	Not Specified	2 per year	14

## Phytotoxicity of Fenpyroximate 5SC

**Fenpyroximate** is generally considered to have a low risk of phytotoxicity on a wide range of ornamental and vegetable crops when used according to label directions. However, it is always recommended to test on a small number of plants before large-scale application.

Crop	Application Rate	Phytotoxicity		Reference
		Symptoms	Observed	
Cotton*	37.5, 75, and 150 g a.i./ha		None	

While not a typical greenhouse crop, this study indicates a good margin of safety at higher concentrations.

## Experimental Protocols

### Protocol 1: Greenhouse Efficacy Trial for Fenpyroximate

Objective: To evaluate the efficacy of **Fenpyroximate** 5SC in controlling a target mite species (e.g., *Tetranychus urticae*) on a specific greenhouse crop.

#### Materials:

- **Fenpyroximate** 5SC formulation
- Calibrated spray equipment (e.g., backpack sprayer with appropriate nozzles)
- Personal Protective Equipment (PPE) as per the product label
- Infested host plants of uniform size and age
- Untreated control plants
- Magnifying lens or microscope for mite counts
- Data collection sheets

#### Procedure:

- Plant Preparation: Acclimate uniformly infested plants in the greenhouse environment for at least one week prior to treatment.

- Pre-treatment Assessment: Randomly select a subset of leaves from each plant and count the number of motile mites to establish a baseline population.
- Treatment Application:
  - Prepare the **Fenpyroximate** spray solution at the desired concentrations.
  - Include a water-only control group.
  - Apply the treatments to the point of runoff, ensuring thorough coverage of all plant surfaces, especially the undersides of leaves.
- Post-treatment Assessment: At specified intervals (e.g., 3, 7, and 14 days after treatment), conduct mite counts on a random sample of leaves from each plant.
- Data Analysis: Calculate the percent mortality or population reduction for each treatment relative to the untreated control.

## Protocol 2: Phytotoxicity Assessment

Objective: To assess the potential for phytotoxicity of **Fenpyroximate** 5SC on a range of greenhouse crops.

Materials:

- **Fenpyroximate** 5SC formulation
- A variety of healthy, actively growing greenhouse plant species
- Calibrated spray equipment
- Data collection sheets with a phytotoxicity rating scale

Procedure:

- Plant Selection: Choose a diverse range of plant species commonly grown in greenhouses.
- Treatment Application:

- Apply **Fenpyroximate** at both the recommended label rate and a higher rate (e.g., 2x or 4x the label rate) to test for sensitivity.
- Include a water-only control group.
- Observation: Visually inspect the plants for any signs of phytotoxicity at regular intervals (e.g., 1, 3, 7, and 14 days after application).
- Rating: Use a 0-10 rating scale to quantify any observed damage, where 0 represents no damage and 10 represents complete plant death.<sup>[8]</sup> Record symptoms such as chlorosis, necrosis, leaf curling, or stunting.

## Protocol 3: Leaf-Dip Bioassay for Resistance Monitoring

Objective: To determine the susceptibility of a greenhouse mite population to **Fenpyroximate** and monitor for the development of resistance.

Materials:

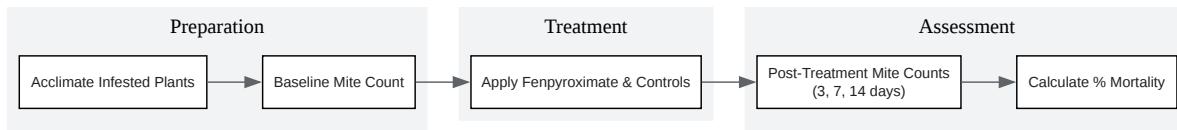
- Technical grade **Fenpyroximate** or a formulated product
- Distilled water and a suitable solvent (if using technical grade)
- Serial dilution tubes
- Petri dishes with moistened filter paper
- Fresh, untreated leaves of a suitable host plant
- Adult female mites from the greenhouse population and a known susceptible population
- Fine brush for transferring mites
- Microscope

Procedure:

- Preparation of Test Solutions: Create a series of **Fenpyroximate** dilutions.

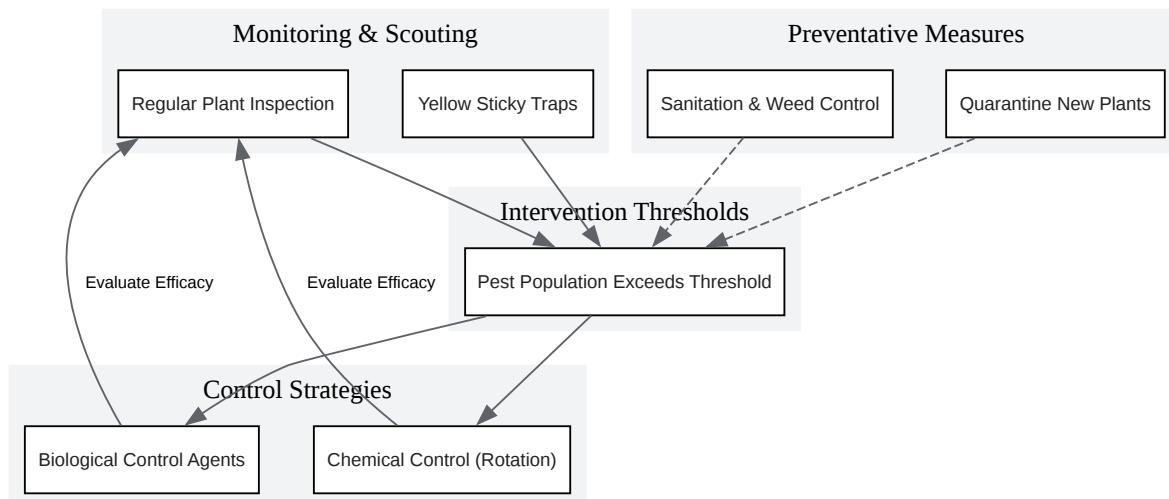
- Leaf Disc Preparation: Cut leaf discs and dip each into a different test solution for a standardized time (e.g., 5-10 seconds). Allow the discs to air dry.
- Mite Infestation: Place the treated leaf discs, underside up, on the moistened filter paper in the petri dishes. Transfer a set number of adult female mites (e.g., 20-30) onto each leaf disc.
- Incubation: Keep the petri dishes in a controlled environment (e.g., 25°C, 16:8 L:D photoperiod).
- Mortality Assessment: After a specified time (e.g., 48 or 72 hours), count the number of dead mites under a microscope. Mites that do not respond to a gentle touch with a fine brush are considered dead.
- Data Analysis: Calculate the LC50 (lethal concentration to kill 50% of the population) for the greenhouse population and compare it to the LC50 of the susceptible population to determine the resistance ratio (RR).[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Visualizations

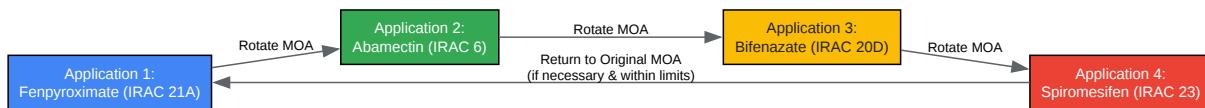


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Caption: Workflow for a greenhouse efficacy trial.

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Caption: Integrated Pest Management (IPM) workflow.

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Caption: Acaricide rotation for resistance management.

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